

A Technical Guide to the Historical Development of Thermoelectric Generator Technology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: G43-C3-TEG

Cat. No.: B12388539

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the historical evolution of thermoelectric generator (TEG) technology, from the fundamental principles discovered in the 19th century to the advanced materials and applications of the 21st century. The document provides a comprehensive overview of key milestones, material advancements, and the experimental protocols essential for characterizing thermoelectric properties, tailored for a scientific audience.

Fundamental Principles of Thermoelectricity

The core of thermoelectric technology lies in three fundamental effects that describe the interplay between thermal and electrical energy in materials: the Seebeck, Peltier, and Thomson effects. These principles underpin the operation of thermoelectric generators and coolers.

The Seebeck Effect (1821)

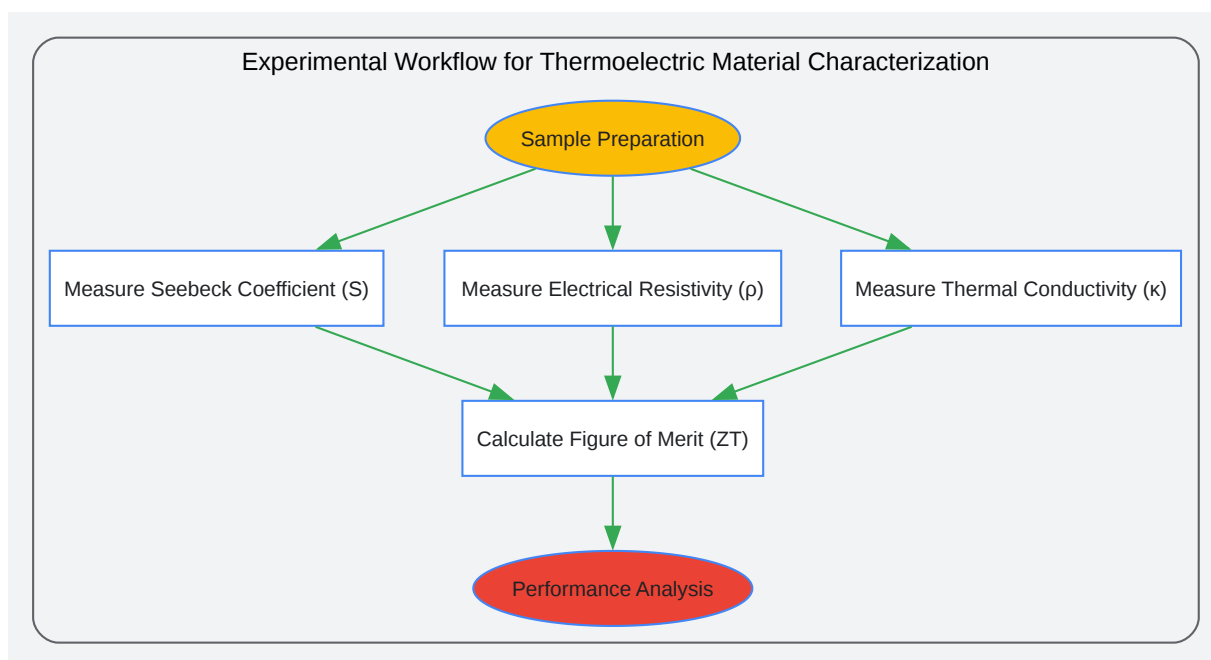
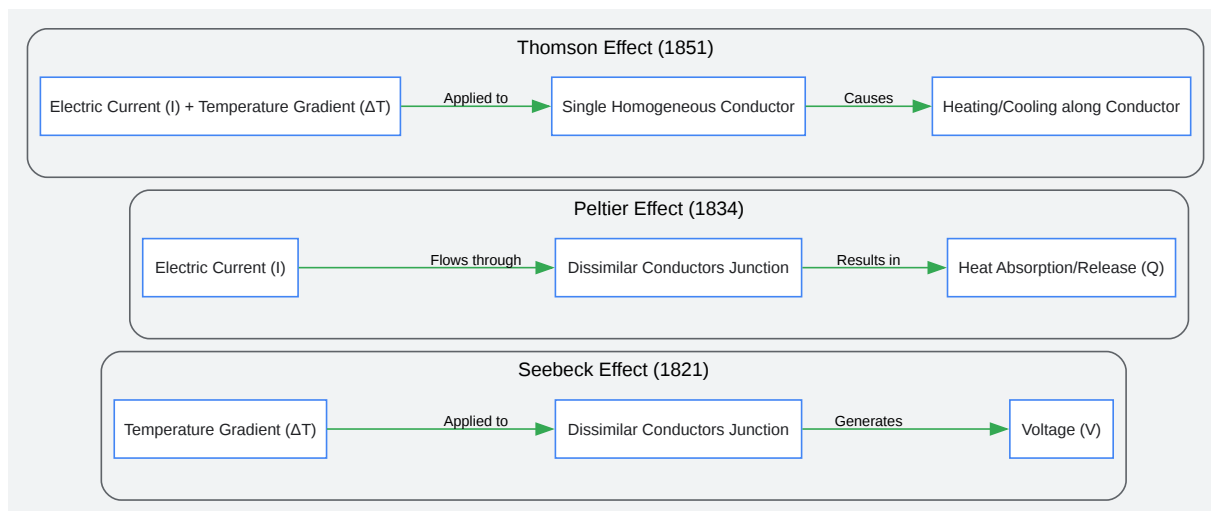
In 1821, Thomas Johann Seebeck discovered that a voltage, known as the Seebeck voltage or electromotive force (EMF), is generated across a junction of two dissimilar conductors when there is a temperature difference between the junctions.^{[1][2]} This phenomenon, the Seebeck effect, is the foundational principle of thermoelectric power generation. The magnitude of the generated voltage is proportional to the temperature difference and is quantified by the Seebeck coefficient (S), a key material property.^[1]

The Peltier Effect (1834)

Jean-Charles-Athanase Peltier discovered the inverse of the Seebeck effect in 1834.^{[1][3]} He observed that when an electric current flows across a junction of two different conductors, heat is either absorbed or released at the junction, depending on the direction of the current. This Peltier effect forms the basis for thermoelectric cooling and heating applications.

The Thomson Effect (1851)

William Thomson (Lord Kelvin) later provided a thermodynamic explanation for the Seebeck and Peltier effects and predicted a third thermoelectric phenomenon, the Thomson effect. This effect describes the heating or cooling of a single homogeneous conductor when an electric current flows through it in the presence of a temperature gradient.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thermoelectric Module Standards and Certification for Industrial Use [eureka.patsnap.com]
- 2. History of Thermoelectrics [thermoelectrics.matsci.northwestern.edu]
- 3. Van der Pauw Method - Engineering Physics [physicsglobe.com]
- To cite this document: BenchChem. [A Technical Guide to the Historical Development of Thermoelectric Generator Technology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388539#historical-development-of-thermoelectric-generator-technology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com